

Ethyl 2-amino-5-methylhex-4-enoate CAS number and IUPAC name

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Compound of Interest

Compound Name: *Ethyl 2-amino-5-methylhex-4-enoate*

Cat. No.: *B1336655*

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Technical Guide: Ethyl 2-amino-5-methylhex-4-enoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the chemical identity of **Ethyl 2-amino-5-methylhex-4-enoate**. The primary objective of this document is to provide the verified Chemical Abstracts Service (CAS) number and the International Union of Pure and Applied Chemistry (IUPAC) name for this compound. Following a comprehensive search of scientific literature, chemical databases, and patent repositories, this guide presents the available identifying information. However, it is important to note that detailed technical data, including experimental protocols, extensive quantitative data, and specific biological signaling pathways for this compound, are not readily available in the public domain at the time of this report.

Chemical Identification

The compound of interest is identified as **Ethyl 2-amino-5-methylhex-4-enoate**. This name describes an ethyl ester of a six-carbon chain (hexenoate) with a double bond at the fourth carbon, a methyl group at the fifth carbon, and an amino group at the second carbon.

Identifier	Value
IUPAC Name	ethyl 2-amino-5-methylhex-4-enoate
CAS Number	824394-14-1[1]
Molecular Formula	C ₉ H ₁₇ NO ₂

Data Availability

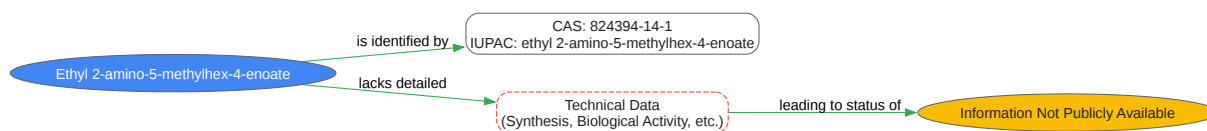
A thorough investigation was conducted to gather in-depth technical information regarding **Ethyl 2-amino-5-methylhex-4-enoate**. The search encompassed a wide range of scientific databases, peer-reviewed journals, and patent archives.

The following outlines the extent of the information that is currently available:

- **Experimental Protocols:** Detailed experimental procedures for the specific synthesis of **Ethyl 2-amino-5-methylhex-4-enoate** are not described in the readily accessible scientific literature. While general methods for the synthesis of unsaturated amino esters exist, a protocol tailored to this specific molecule has not been identified.
- **Quantitative Data:** Spectroscopic and other quantitative analytical data for **Ethyl 2-amino-5-methylhex-4-enoate** are not publicly available. This includes, but is not limited to, NMR, IR, and mass spectrometry data.
- **Biological Activity and Signaling Pathways:** There is no available information in the public domain regarding the biological activity of **Ethyl 2-amino-5-methylhex-4-enoate**. Consequently, no associated signaling pathways have been described or elucidated.

Logical Relationship of Available Information

Due to the limited data, a diagram illustrating experimental workflows or signaling pathways cannot be constructed. However, a logical diagram representing the current state of knowledge for this compound is provided below.



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Caption: Current knowledge status of **Ethyl 2-amino-5-methylhex-4-enoate**.

Conclusion

While the fundamental chemical identifiers, the CAS number and IUPAC name, for **Ethyl 2-amino-5-methylhex-4-enoate** have been established, a deeper technical understanding of this compound is hampered by the lack of publicly available data. Researchers, scientists, and drug development professionals interested in this molecule should be aware that its synthesis, properties, and potential biological effects are not documented in accessible scientific literature. Further investigation into proprietary chemical libraries or de novo synthesis and analysis would be required to build a comprehensive technical profile for this compound.

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References

- 1. ethyl 2-amino-5-methylhex-4-enoate | 824394-14-1 [chemicalbook.com]
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